

Application Notes and Protocols for the Synthesis and Radiolabeling of PXT-012253

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Compound of Interest

Compound Name: PXT-012253
CAS No.: 1835647-08-9
Cat. No.: B15576298

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These application notes provide a detailed protocol for the chemical synthesis of the **PXT-012253** precursor and its subsequent radiolabeling with Carbon-11 to produce the PET radioligand, [^{11}C]**PXT-012253**. This compound is a valuable tool for in vivo imaging of the metabotropic glutamate receptor 4 (mGlu4), a promising therapeutic target for neurological disorders.

Chemical Synthesis of PXT-012253 Precursor

The precursor for the radiolabeling of **PXT-012253** is N-(4-chloro-3-mercaptophenyl)picolinamide. An improved, high-yield synthesis has been developed, significantly increasing the overall yield from 8% to 52%^[1]. The following protocol is based on this improved method.

Synthesis of the Thiophenol Precursor: N-(4-chloro-3-mercaptophenyl)picolinamide

This synthesis is a multi-step process starting from commercially available reagents.

Step 1: Synthesis of 4-Chloro-3-((4-methoxybenzyl)thio)aniline

To a solution of 4-chloro-3-((4-methoxybenzyl)thio)aniline (1.55 g, 5.00 mmol) and $\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$ (1.19 g, 5.00 mmol in 2 mL of MeOH) in 20 mL of THF, NaBH_4 (567 mg, 15.1 mmol) is added. The reaction is gently heated to reflux for 10 minutes until the starting material is consumed. After cooling, the mixture is concentrated under vacuum. The residue is then partitioned between 20 mL of distilled water and 30 mL of EtOAc. The aqueous phase is extracted twice with 30 mL of EtOAc. The combined organic extracts are dried over anhydrous Na_2SO_4 and concentrated to yield the product.^[2]

Step 2: Synthesis of N-(4-Chloro-3-((4-methoxybenzyl)thio)phenyl)picolinamide

To a solution of picolinic acid (152 mg, 1.24 mmol) and 4-chloro-3-((4-methoxybenzyl)thio)aniline (279 mg, 0.997 mmol) in 12 mL of DCM, N,N'-diisopropylcarbodiimide (253 mg, 2.00 mmol) and 4-dimethylaminopyridine (245 mg, 2.00 mmol) are added. The mixture is stirred at room temperature overnight. The reaction mixture is then filtered, and the filtrate is concentrated under vacuum. The crude product is purified by silica gel chromatography using a mixture of EtOAc and hexane (1:2) to give the desired product as white needle crystals.^[2]

Step 3: Deprotection to Yield N-(4-chloro-3-mercaptophenyl)picolinamide

The final deprotection step to yield the thiophenol precursor is achieved by treating the product from Step 2 under appropriate conditions to cleave the 4-methoxybenzyl protecting group.

Radiolabeling of PXT-012253 with Carbon-11

The radiolabeling of **PXT-012253** is achieved through a $[^{11}\text{C}]$ methylation reaction on the thiol group of the precursor, N-(4-chloro-3-mercaptophenyl)picolinamide, using $[^{11}\text{C}]$ methyl iodide or $[^{11}\text{C}]$ methyl triflate.

Experimental Protocol for $[^{11}\text{C}]$ PXT-012253 Radiosynthesis

- Production of $[^{11}\text{C}]$ Methyl Iodide: $[^{11}\text{C}]\text{CO}_2$ is produced via the $^{14}\text{N}(\text{p},\alpha)^{11}\text{C}$ nuclear reaction and is subsequently converted to $[^{11}\text{C}]$ methyl iodide ($[^{11}\text{C}]\text{CH}_3\text{I}$) using established automated radiosynthesis modules.

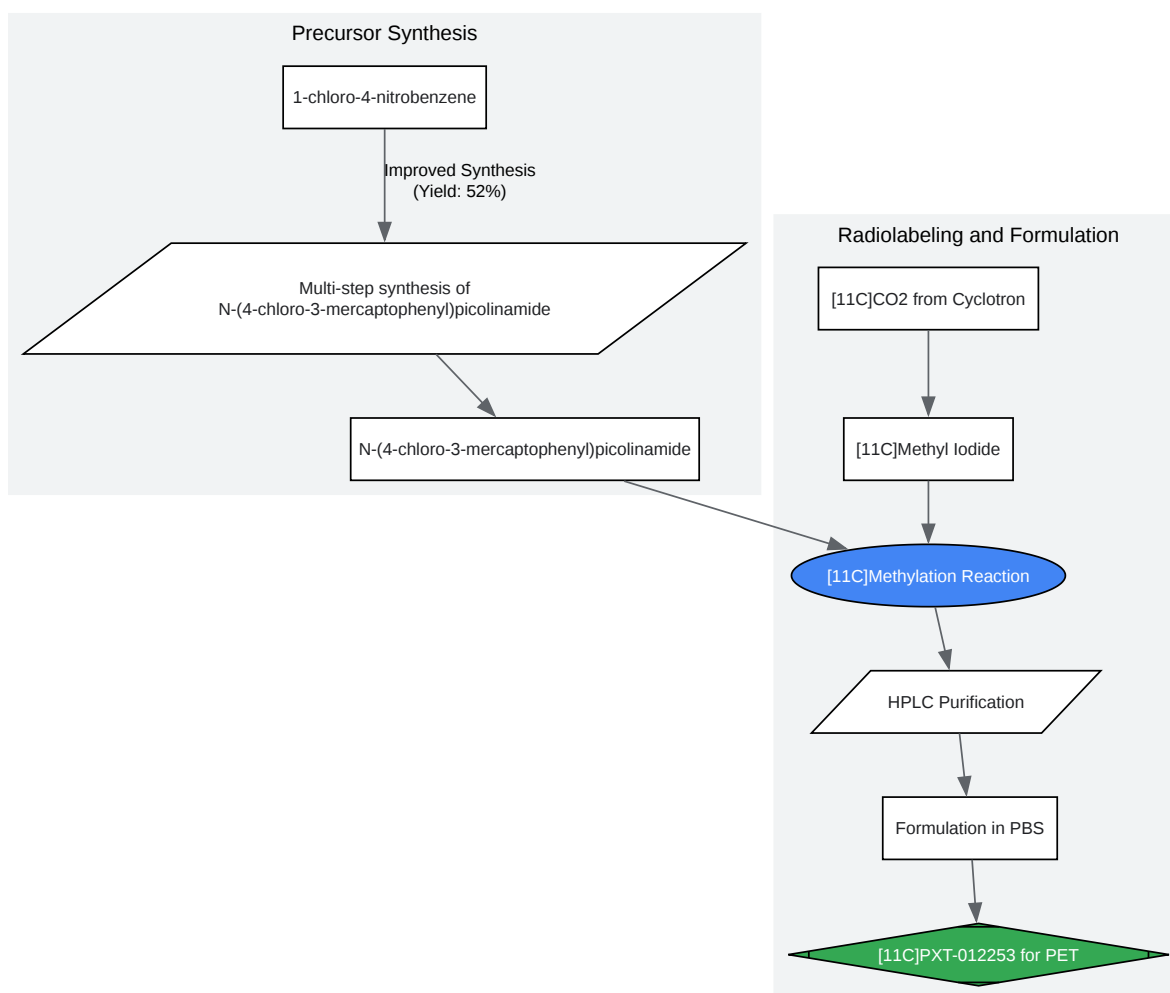
- **Radiolabeling Reaction:** The precursor, N-(4-chloro-3-mercaptophenyl)picolinamide, is dissolved in a suitable solvent (e.g., DMF). $[^{11}\text{C}]\text{CH}_3\text{I}$ is then introduced into the reaction vessel, and the reaction is allowed to proceed at an elevated temperature (e.g., 90°C) for a short duration (e.g., 5 minutes) in the presence of a base (e.g., 5 M KOH)[3].
- **Purification:** The crude reaction mixture is purified by semi-preparative High-Performance Liquid Chromatography (HPLC). A common system utilizes a C18 column (e.g., ACE C18, 10 × 250 mm, 5 µm particle size) with a suitable mobile phase to separate $[^{11}\text{C}]\text{PXT-012253}$ from unreacted precursor and other impurities. The fraction corresponding to the product is collected.
- **Formulation:** The collected HPLC fraction containing the purified $[^{11}\text{C}]\text{PXT-012253}$ is evaporated to dryness. The residue is then reformulated in a sterile, injectable solution, such as phosphate-buffered saline (PBS, pH 7.4), for in vivo applications. The final product is passed through a sterile filter (0.22 µm).

Quantitative Data

Parameter	Value	Reference
Precursor Synthesis Overall Yield	52%	[1]
Radiochemical Yield (decay-corrected)	$\sim 27.7 \pm 5.3\%$	[3]
Radiochemical Purity	>99%	[3]
Molar Activity	$188.7 \pm 88.8 \text{ GBq}/\mu\text{mol}$	[3]
Total Synthesis Time (Radiolabeling)	35-40 min	

Visualizations

Synthesis and Radiolabeling Workflow

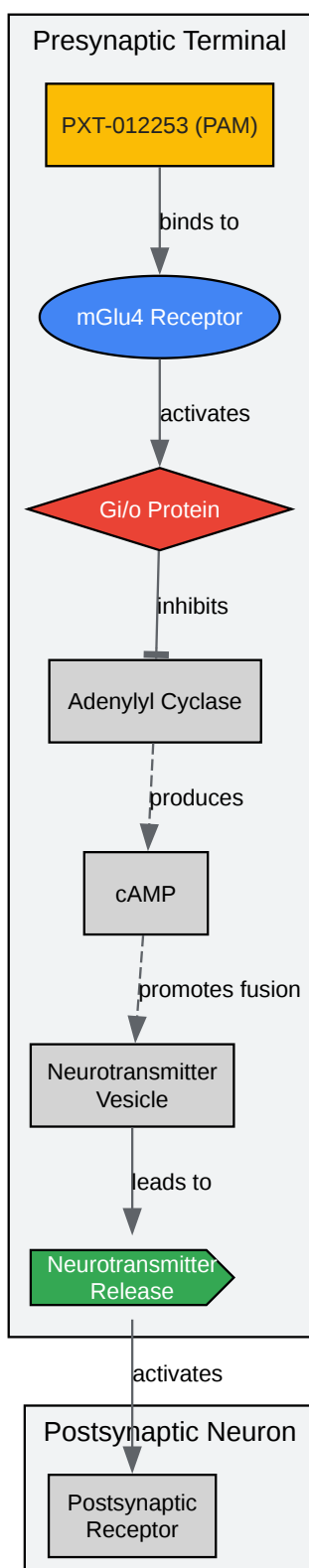


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Caption: Workflow for the synthesis of the **PXT-012253** precursor and its subsequent radiolabeling.

Signaling Pathway Context

PXT-012253 is a positive allosteric modulator (PAM) of the metabotropic glutamate receptor 4 (mGlu4). mGlu4 is a presynaptic receptor that, when activated, inhibits the release of neurotransmitters.



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Caption: Simplified signaling pathway of mGlu4 modulation by **PXT-012253**.

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